

pentane-3-thiol odor threshold comparison

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Compound Focus: Pentane-3-thiol

CAS No.: 616-31-9

Cat. No.: S3343122

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Available Information on Pentane-3-Thiol

Here is the confirmed data gathered from the search results:

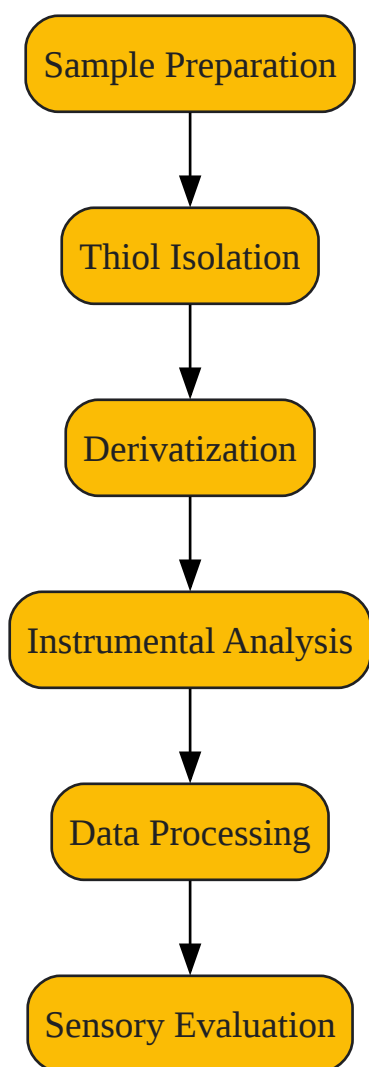
Property	Information
CAS Number	616-31-9 [1]
Molecular Formula	$C_5H_{12}S$ [1] [2]
Odor Description	Sulfurous, gassy, durian-like, fruity, roasted, savory [1]
Flavor Description	Meaty, brothy, sulfurous [1]
Use Levels (FEMA GRAS)	Typically 0.01 to 0.1 ppm in various food categories (e.g., meats, seasonings, soups) [1]

Analytical Methods for Potent Thiols

Although your target compound's threshold is missing, the search results detail why obtaining such data is challenging and describe specialized techniques for analyzing potent volatile thiols [3]. These methods are

crucial for researchers because thiols often have extremely low odor detection thresholds (in the nanogram per liter range) and are highly reactive and difficult to isolate [3].

Common analytical workflows for thiols often involve specific extraction and derivatization steps to stabilize these compounds, followed by highly sensitive detection methods like Gas Chromatography-Mass Spectrometry (GC-MS) or GC-Olfactometry (GC-O) [3] [4]. The following diagram outlines a generalized experimental protocol for thiol analysis based on these methodologies.



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How to Proceed with Your Research

Given the absence of specific data, here are suggestions for your next steps:

- **Consult Specialized Databases:** Search for **pentane-3-thiol** or its CAS number (616-31-9) in specialized flavor and fragrance databases such as **Leffingwell & Associates** or the **FEMA Flavor Ingredient Library**.
- **Broaden Your Search:** The odor threshold for the isomeric compound **1-pentanethiol** (CAS 110-66-7) may be more readily available and can serve as a useful reference point, though thresholds can vary significantly even between isomers.
- **Review Foundational Literature:** Key reviews like "Analysis of Potent Odour-Active Volatile Thiols in Foods and Beverages" [3] can provide deeper methodological insights for your own experimental work.

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References

1. 3-pentane thiol, 616-31-9 [thegoodscentcompany.com]
2. Pentane-3-thiol | C5H12S [chemspider.com]
3. Analysis of Potent Odour-Active Volatile Thiols in Foods ... [pmc.ncbi.nlm.nih.gov]
4. Evaluation of three gas chromatography-olfactometry ... [sciencedirect.com]

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